

Personal protective equipment for handling L-Menthyl acetate

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Compound of Interest

Compound Name: *L*-Menthyl acetate

Cat. No.: B046590

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Essential Safety and Handling Guide for L-Menthyl Acetate

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **L-Menthyl acetate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **L-Menthyl acetate**, crucial for risk assessment and safe handling.

Property	Value	Source(s)
CAS Number	2623-23-6	[1] [2] [3]
Molecular Formula	C12H22O2	[2]
Molecular Weight	198.31 g/mol	[1]
Appearance	Colorless liquid	[4] [5]
Odor	Minty, menthol-like	[5] [6]
Boiling Point	228 - 229 °C (442 - 444 °F)	
Flash Point	92.22 °C (198.00 °F) [Closed Cup]	[7]
Density	0.922 g/mL at 25 °C	
Hazards	Combustible liquid. Toxic to aquatic life with long-lasting effects.	[8] [9]

Operational and Disposal Plans

Adherence to the following procedural guidance is critical for minimizing risk and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment must be worn when handling **L-Menthyl acetate**.

- Eye and Face Protection: Wear tightly fitting safety goggles. If there is a splash hazard, use a face shield in addition to goggles.[\[10\]](#)[\[11\]](#)
- Hand Protection: Use suitable chemical-resistant safety gloves.[\[12\]](#) Recommended materials include nitrile rubber (0.4 mm), chloroprene rubber (0.5 mm), or butyl rubber (0.7 mm).[\[12\]](#)
- Body Protection: Wear closed work clothing, such as a lab coat, and long-sleeved attire to prevent skin contact.[\[4\]](#)[\[12\]](#) Body protection should be selected based on the specific tasks

and potential for exposure.[10][12]

- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.[4] If vapors or mists are generated, or if working in a poorly ventilated area, use a NIOSH-certified respirator.[10][11] For firefighting, a self-contained breathing apparatus (SCBA) is mandatory.[1][2][12]

Safe Handling and Storage Protocol

Handling:

- Always handle **L-Menthyl acetate** in a well-ventilated area, preferably within a chemical fume hood.[8]
- Avoid direct contact with skin and eyes and prevent inhalation of vapor or mist.[2][3][6]
- Keep the substance away from all sources of ignition, including heat, sparks, and open flames.[1][8][10] Take precautionary measures against static discharge.[2][10]
- Practice good industrial hygiene: do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[12]

Storage:

- Store in a cool, dry, and well-ventilated location.[1][2][8]
- Keep containers tightly closed to prevent leakage and contamination.[1][2][3][8] **L-Menthyl acetate** is sensitive to moisture.[2]
- Store away from products that release odors, as it is odor-sensitive.[1][10]

Spill Management Protocol

In the event of a spill, follow these steps to ensure safe cleanup.

- Immediate Actions: Evacuate non-essential personnel from the spill area.[2] Remove all sources of ignition.[2][8] Ensure the area is adequately ventilated.[2][8]
- Containment:

- Small Spills: Contain the spill using an inert absorbent material such as sand, silica gel, or general-purpose binder.[1][6][8]
- Large Spills: Dike the spillage to prevent further spread.[1]
- Cleanup and Decontamination:
 - Carefully collect the absorbed material and place it into a suitable, closed, and properly labeled container for hazardous waste disposal.[1][3]
 - After the material has been removed, wash the spill area thoroughly.[2]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- Eye Contact: Immediately flush the affected eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][4][8][12] Seek medical attention.[2][4][8]
- Skin Contact: Remove all contaminated clothing immediately.[1][2][12] Wash the affected skin area thoroughly with soap and water.[3][8][12]
- Inhalation: Move the individual to fresh air and keep them calm.[1][2][12] If breathing is difficult or stops, provide artificial respiration.[3] Consult a physician.[2][3]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious, rinse their mouth with water and then have them drink 200-300 ml of water.[1][12] Never give anything by mouth to an unconscious person.[2][3] Seek immediate medical advice.[2]

Disposal Plan

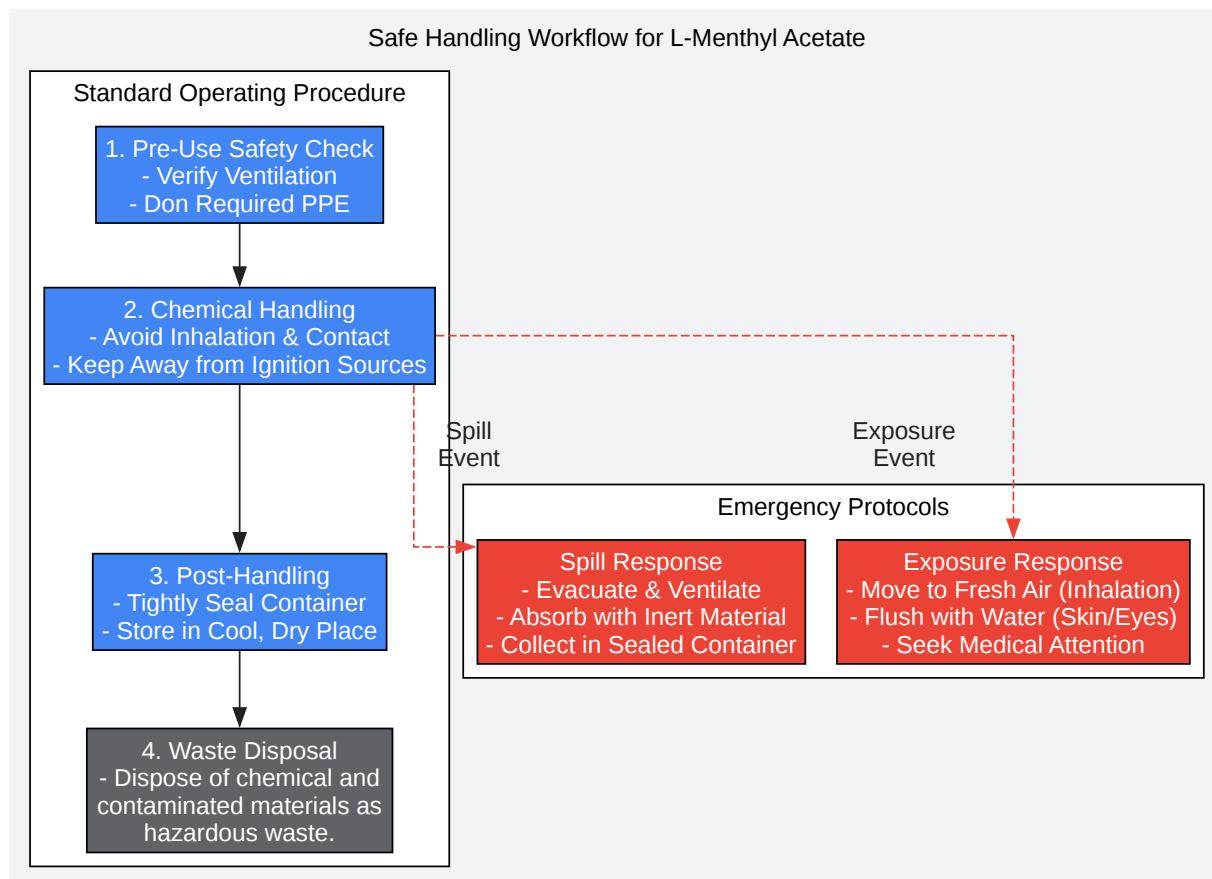
Proper disposal is essential to prevent environmental contamination.

- **L-Menthyl acetate** and any contaminated materials (e.g., absorbent pads, gloves) must be treated as hazardous waste.[3]
- Dispose of contents and containers at a designated hazardous or special waste collection point in accordance with all local, state, and federal regulations.[1][8]

- Do not allow the product to enter drains, sewage systems, or waterways.[2]

Safety Workflow Diagram

The following diagram illustrates the logical workflow for handling **L-Menthyl acetate**, from initial preparation to final disposal, including emergency protocols.



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Caption: Workflow for **L-Menthyl acetate** handling and emergency response.

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References

- 1. download.bASF.com [download.bASF.com]
- 2. aurochemicals.com [aurochemicals.com]
- 3. hpc-standards.com [hpc-standards.com]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. Menthyl acetate | C12H22O2 | CID 27867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. L-menthyl Acetate | 2623-23-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 7. menthyl acetate, 89-48-5 [thegoodscentscompany.com]
- 8. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 9. download.bASF.com [download.bASF.com]
- 10. download.bASF.com [download.bASF.com]
- 11. download.bASF.com [download.bASF.com]
- 12. download.bASF.com [download.bASF.com]
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